

# Solubility Profile of 4-Hydroxy Biphenyl-d5 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxy biphenyl-d5

Cat. No.: B12398755

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This technical guide provides an in-depth overview of the solubility of **4-Hydroxy biphenyl-d5** in various organic solvents. Due to the limited availability of specific quantitative data for the deuterated compound, this guide leverages data from its non-deuterated analogue, 4-Hydroxybiphenyl (CAS 92-69-3), as a close proxy. The solubility of deuterated and non-deuterated compounds is generally considered to be very similar.

## Core Data Presentation: Solubility of 4-Hydroxybiphenyl

The following table summarizes the available quantitative and qualitative solubility data for 4-Hydroxybiphenyl in several common organic solvents. This data should be considered as a strong estimate for the solubility of **4-Hydroxy biphenyl-d5**.

Solvent	Quantitative Solubility	Qualitative Solubility	Temperature (°C)
Methanol	50 mg/mL[1][2][3]	Soluble, clear, colorless solution[1][3]	Not Specified
Ethanol	Not Specified	Readily Soluble[4][5]	Not Specified
Ether	Not Specified	Very Soluble, Readily Soluble[4][5][6]	Not Specified
Chloroform	Not Specified	Very Soluble[6]	Not Specified
Pyrimidine	Not Specified	Very Soluble[6]	Not Specified
Benzene	Not Specified	Readily Soluble[4][5]	Not Specified
Acetone	Not Specified	More soluble than in water[7]	Not Specified
Petroleum Ether	Not Specified	Slightly Soluble[6]	Not Specified
Water	0.7 g/L[1][2][5]	Almost Insoluble[2][4][5]	20[1][2][5]

## Experimental Protocols for Solubility Determination

The following outlines a standard experimental protocol for determining the solubility of a compound like **4-Hydroxy biphenyl-d5** in an organic solvent. This method is based on the principle of achieving a saturated solution and then quantifying the dissolved solute.

Objective: To determine the concentration of **4-Hydroxy biphenyl-d5** in a saturated solution of a specific organic solvent at a controlled temperature.

Materials:

- **4-Hydroxy biphenyl-d5**
- Selected organic solvent(s) of high purity
- Vials with screw caps

- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

#### Methodology:

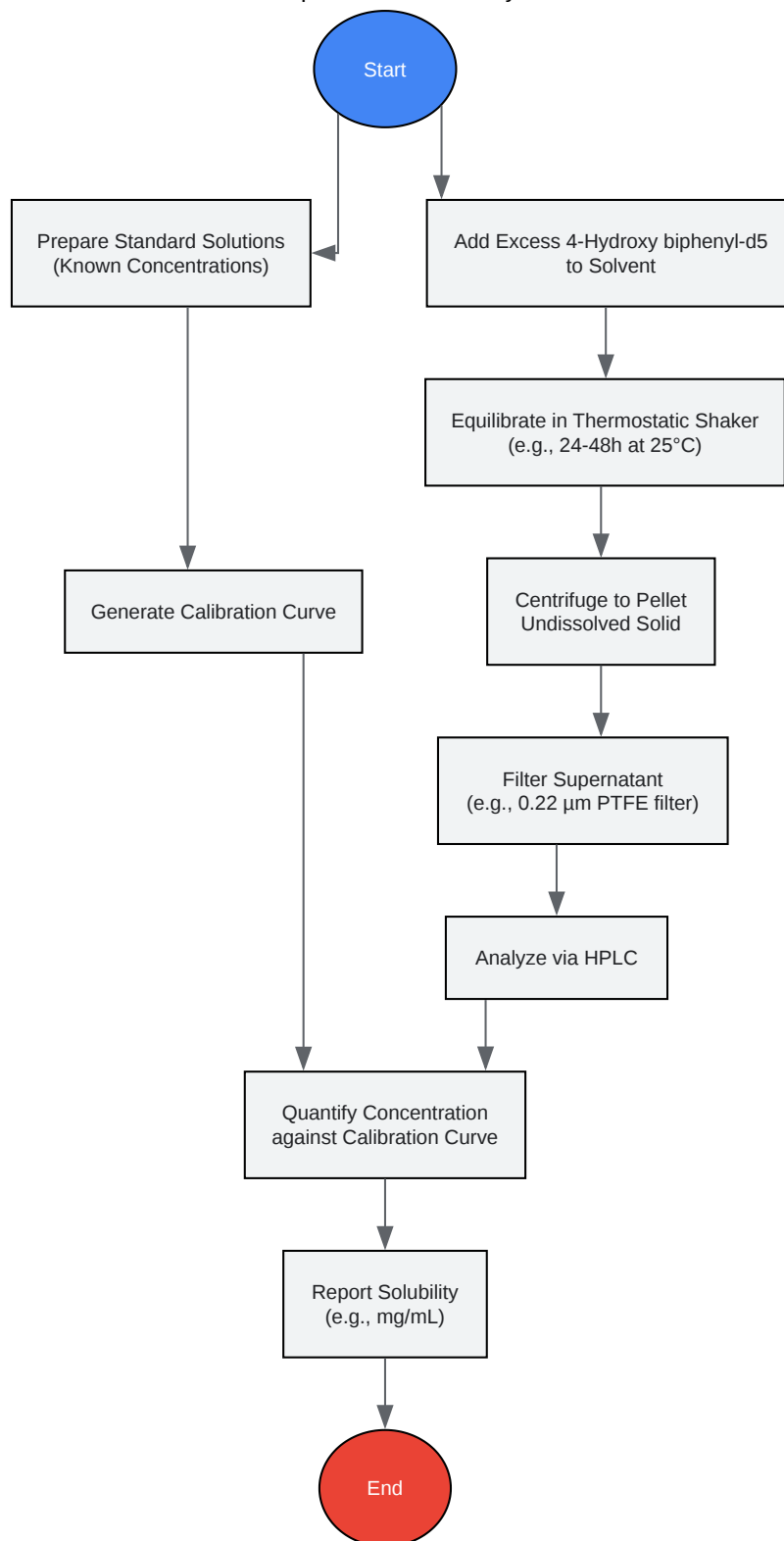
- **Preparation of Stock Solutions:** Prepare a series of standard solutions of **4-Hydroxy biphenyl-d5** in the chosen solvent at known concentrations. These will be used to generate a calibration curve.
- **Sample Preparation:** Add an excess amount of **4-Hydroxy biphenyl-d5** to a vial containing a known volume of the organic solvent. The excess solid should be clearly visible.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. This step is crucial to remove any remaining solid particles.
- **Quantification:** Analyze the filtered supernatant using a validated HPLC method. The concentration of **4-Hydroxy biphenyl-d5** in the sample is determined by comparing its peak area to the calibration curve generated from the standard solutions.

- Data Reporting: The solubility is expressed as the mean concentration from multiple replicates, typically in mg/mL or mol/L, at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-Hydroxy biphenyl-d5**.

## Workflow for Experimental Solubility Determination

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Caption: Workflow for the experimental determination of solubility.

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